

Technical Guide: Azide-PEG9-amido-C12-Boc in Proteolysis Targeting Chimera (PROTAC) Development

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Compound of Interest

Compound Name: *Azide-PEG9-amido-C12-Boc*

Cat. No.: *B15544451*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides an in-depth overview of **Azide-PEG9-amido-C12-Boc**, a heterobifunctional linker pivotal in the synthesis of Proteolysis Targeting Chimeras (PROTACs). PROTACs are a revolutionary class of therapeutic agents that utilize the cell's own ubiquitin-proteasome system to selectively degrade target proteins associated with disease. The linker component of a PROTAC is a critical determinant of its efficacy, influencing the formation and stability of the ternary complex (Target Protein-PROTAC-E3 Ligase), as well as the overall pharmacokinetic properties of the molecule. **Azide-PEG9-amido-C12-Boc** offers a versatile platform for PROTAC development, incorporating a polyethylene glycol (PEG) spacer to enhance solubility and an azide group for efficient conjugation via "click chemistry."

Chemical Identity and Properties

Azide-PEG9-amido-C12-Boc is a well-defined chemical entity with specific properties that make it suitable for PROTAC synthesis. While a specific CAS number for this compound is not

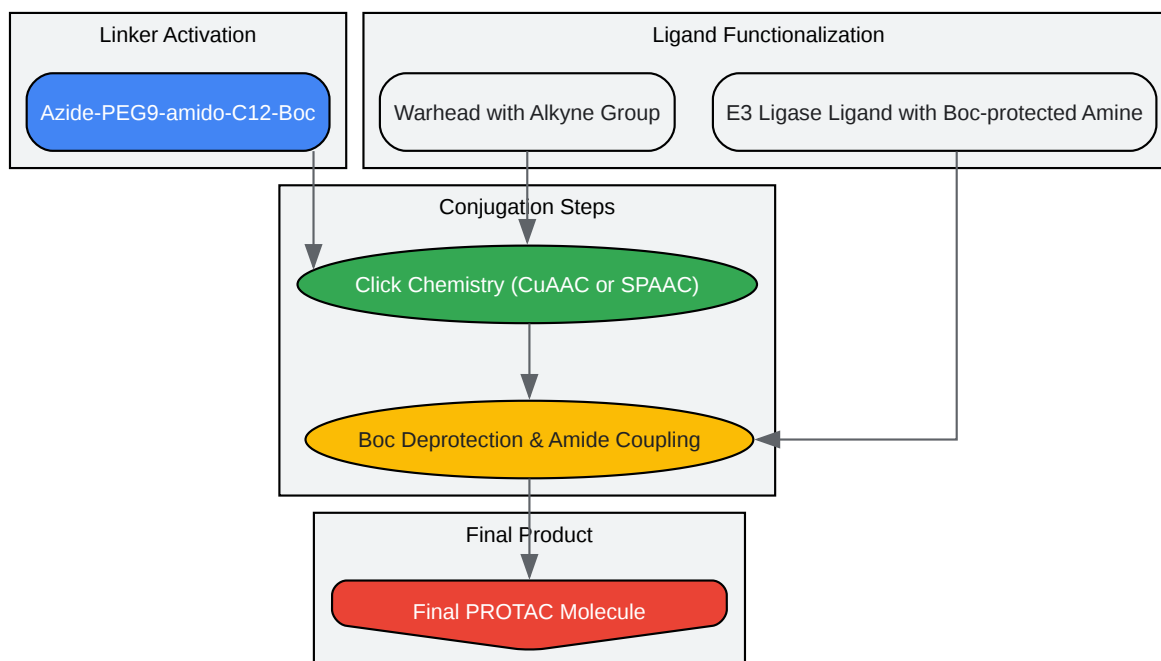
Role in PROTAC Synthesis and Mechanism of Action

Azide-PEG9-amido-C12-Boc serves as a flexible linker to connect a target protein-binding ligand (warhead) with an E3 ubiquitin ligase-binding ligand. The azide functional group is particularly useful for conjugation via click chemistry, a set of biocompatible and highly efficient chemical reactions. Specifically, it can participate in:

- **Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC):** This reaction forms a stable triazole linkage between the azide-functionalized linker and an alkyne-modified binding ligand.
- **Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC):** This is a copper-free click chemistry variant that reacts with strained alkynes like dibenzocyclooctyne (DBCO), offering an alternative conjugation strategy for sensitive biological systems.

The Boc (tert-butyloxycarbonyl) protecting group on the amido-C12 chain provides an orthogonal handle for further synthetic modifications or for attachment to a binding ligand through standard amide coupling methodologies after deprotection.

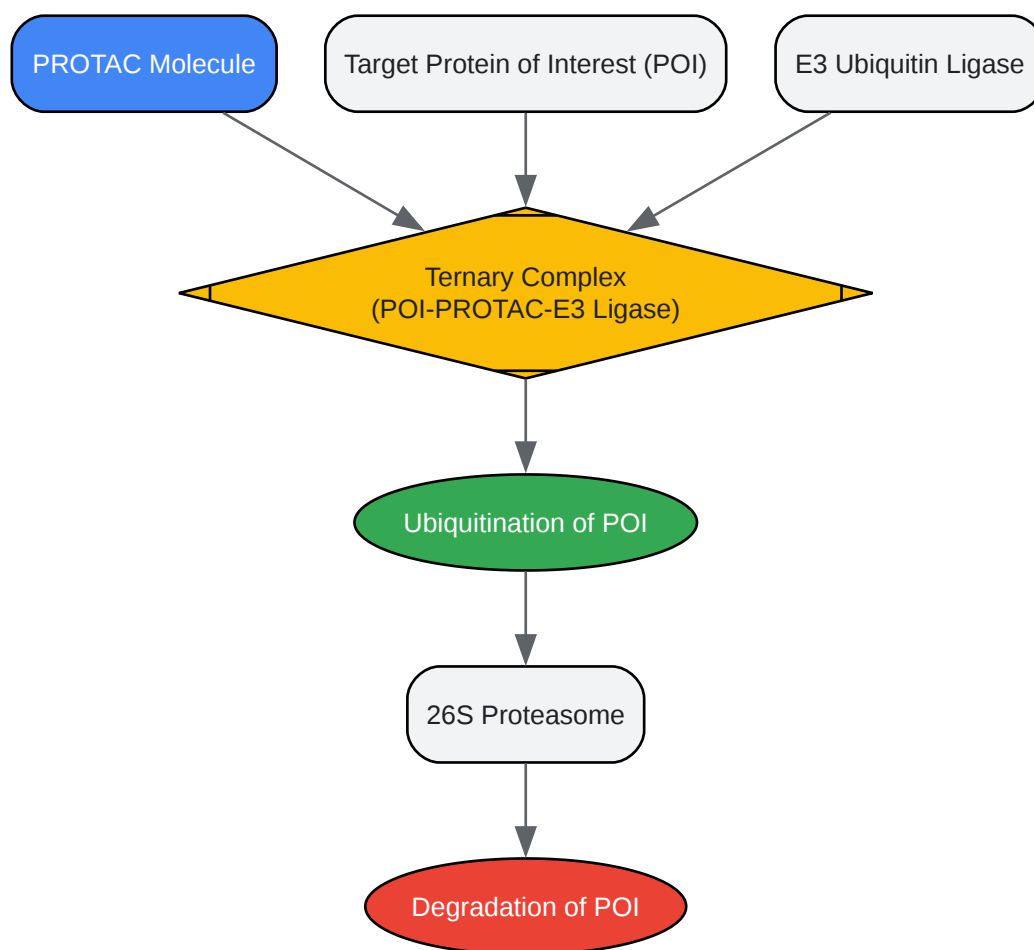
The general workflow for synthesizing a PROTAC using this linker involves the sequential or convergent attachment of the two binding ligands.



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A representative workflow for PROTAC synthesis using **Azide-PEG9-amido-C12-Boc**.

Once synthesized, the PROTAC molecule facilitates the formation of a ternary complex, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome.



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